

Application Note: High-Throughput Calcium Assays Using Fura-2 AM

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Compound of Interest

Compound Name: Fura-2 dye

Cat. No.: B1263302

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Introduction

Calcium ions (Ca^{2+}) are ubiquitous second messengers involved in a multitude of cellular processes, including signal transduction, neurotransmission, muscle contraction, and apoptosis.[1] The ability to accurately measure fluctuations in intracellular calcium concentration ($[\text{Ca}^{2+}]_i$) is crucial for understanding these physiological events and for screening potential therapeutic compounds that modulate them. Fura-2 acetoxymethyl ester (Fura-2 AM) is a high-affinity, ratiometric fluorescent indicator widely used for quantifying intracellular calcium.[1][2] Its cell-permeable nature allows for easy loading into live cells, where it is cleaved by intracellular esterases into the active, membrane-impermeable form, Fura-2.[2][3] This application note provides a detailed protocol for performing high-throughput calcium assays using Fura-2 AM, suitable for screening G-protein coupled receptors (GPCRs) and ion channels.[3][4][5]

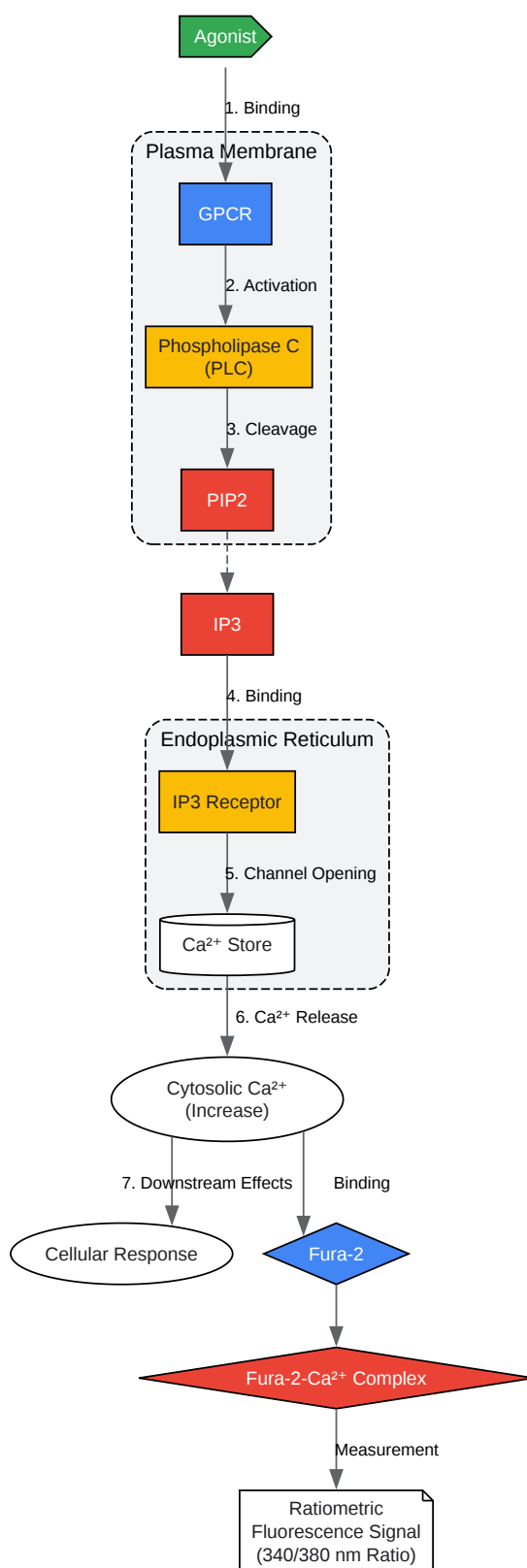
Principle of the Fura-2 AM Assay

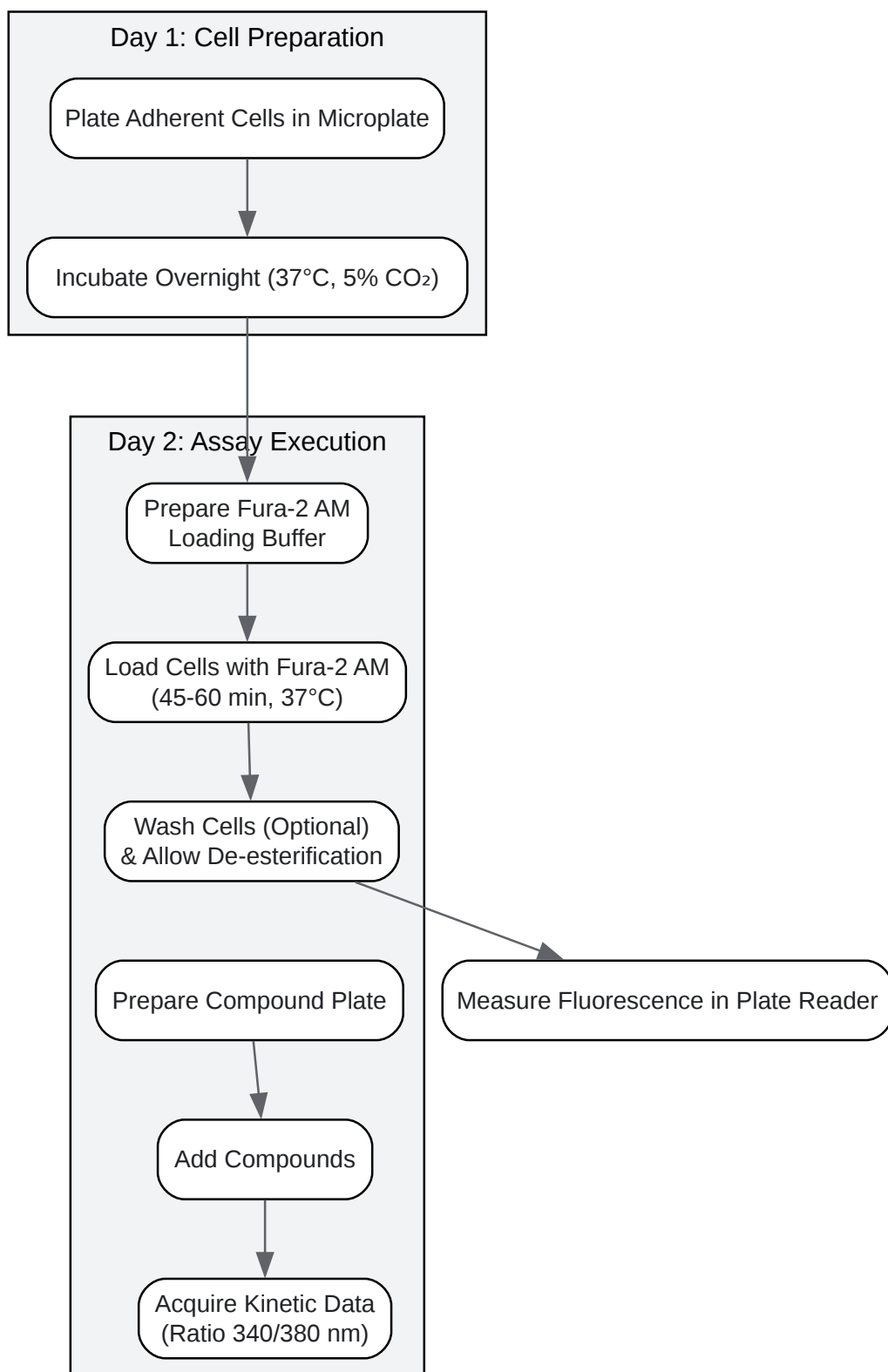
Fura-2 AM is a ratiometric dye, meaning its fluorescence excitation spectrum shifts upon binding to calcium.[6] This property allows for the accurate determination of calcium

concentrations by measuring the ratio of fluorescence emission at 510 nm when the dye is excited at two different wavelengths: 340 nm (calcium-bound Fura-2) and 380 nm (calcium-free Fura-2).[1][7] This ratiometric measurement minimizes variability caused by uneven dye loading, differences in cell thickness, photobleaching, and dye leakage, thus enhancing data reliability compared to single-wavelength indicators.[2][6][8]

The process begins with loading cells with the membrane-permeable Fura-2 AM. Inside the cell, cytosolic esterases hydrolyze the acetoxymethyl ester groups, trapping the now membrane-impermeable **Fura-2 dye** within the cytoplasm.[2][3] When a stimulus (e.g., a GPCR agonist) triggers the release of intracellular calcium, the binding of Ca^{2+} to Fura-2 causes a conformational change that increases its fluorescence excitation at 340 nm and decreases it at 380 nm.[8] The ratio of the fluorescence intensities at these two excitation wavelengths is directly proportional to the intracellular calcium concentration.[2][4]

Signaling Pathway Diagram





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